

# Safety and handling precautions for 2-bromo-p-xylene

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## Compound of Interest

Compound Name: 2-Bromo-p-xylene

Cat. No.: B3025503

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An In-depth Technical Guide to the Safe Handling of **2-bromo-p-xylene**

## Introduction

**2-bromo-p-xylene** (also known as 2-bromo-1,4-dimethylbenzene) is a valuable reagent in organic synthesis, frequently utilized by researchers and scientists in the development of new chemical entities. Its handling requires a thorough understanding of its chemical and physical properties, as well as its potential hazards, to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This guide provides comprehensive safety and handling precautions for **2-bromo-p-xylene**, tailored for professionals in research and drug development.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-bromo-p-xylene** is presented below. These properties are essential for its safe handling and storage.

| Property          | Value                                       | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>8</sub> H <sub>9</sub> Br            | [1][2]    |
| Molecular Weight  | 185.06 g/mol                                | [1][3]    |
| Appearance        | Clear, colorless to slightly colored liquid | [2]       |
| Boiling Point     | 199-201 °C (390.2-393.8 °F)                 | [1][3]    |
| Melting Point     | 9-10 °C (48.2-50 °F)                        | [1][3]    |
| Specific Gravity  | 1.339                                       | [3]       |
| Refractive Index  | 1.5495 to 1.5515 (at 20°C)                  | [2]       |

## Hazard Identification and Classification

**2-bromo-p-xylene** is classified as a hazardous substance. The primary hazards are summarized in the table below.[1]

| Hazard Class                                     | Category   | Hazard Statement                       |
|--|------------|--|
| Skin Corrosion/Irritation                        | Category 2 | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | Category 2 | H319: Causes serious eye irritation    |
| Specific target organ toxicity — Single exposure | Category 3 | H335: May cause respiratory irritation |
| Flammable Liquids                                | Category 4 | H227: Combustible liquid               |

The signal word for **2-bromo-p-xylene** is Warning.[1]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure to **2-bromo-p-xylene**. The following are recommended first-aid protocols.

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Eye Contact    | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][4]<br>Get medical attention.[1][4]                            |
| Skin Contact   | Wash off immediately with plenty of soap and water for at least 15 minutes.[1][4] Get medical attention.[1][4] Remove contaminated clothing and shoes.[5] |
| Inhalation     | Remove to fresh air.[1][4] If breathing is difficult, give oxygen.[1][4] Get medical attention.[1][4]   |
| Ingestion      | Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[5]<br>Call a physician immediately.[6]                            |

## Fire-Fighting Measures

**2-bromo-p-xylene** is a combustible liquid.[1] In the event of a fire, the following measures should be taken.

| Aspect                        | Protocol   |
|-------------------------------|--|
| Suitable Extinguishing Media  | Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or alcohol-resistant foam.[1][4] Water mist may be used to cool closed containers.[1][4] |
| Specific Hazards              | Combustible material.[1] Containers may explode when heated.[1][4] Vapors may form explosive mixtures with air.[1]                                     |
| Hazardous Combustion Products | Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), and Hydrogen halides.[1]  |
| Protective Equipment          | As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[1][5]         |

## Accidental Release Measures

In case of a spill, immediate action is required to contain the chemical and prevent exposure.

| Aspect                    | Protocol   |
|---------------------------|--|
| Personal Precautions      | Use personal protective equipment as required.[1] Ensure adequate ventilation.[1] Remove all sources of ignition.[1] |
| Environmental Precautions | Should not be released into the environment.[1]  |
| Containment and Cleaning  | Soak up with inert absorbent material.[1] Keep in suitable, closed containers for disposal.[1]                       |

## Handling and Storage

Proper handling and storage are essential to minimize the risks associated with **2-bromo-p-xylene**.

| Aspect        | Protocol  |
|---------------|---|
| Safe Handling | Wear personal protective equipment/face protection.[1] Ensure adequate ventilation.[1] Do not get in eyes, on skin, or on clothing.[1] Avoid ingestion and inhalation.[1] Keep away from open flames, hot surfaces, and sources of ignition.[1] Handle in accordance with good industrial hygiene and safety practice.[1] |
| Storage       | Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] Keep away from heat, sparks, and flame.[1]   |

## Exposure Controls and Personal Protection

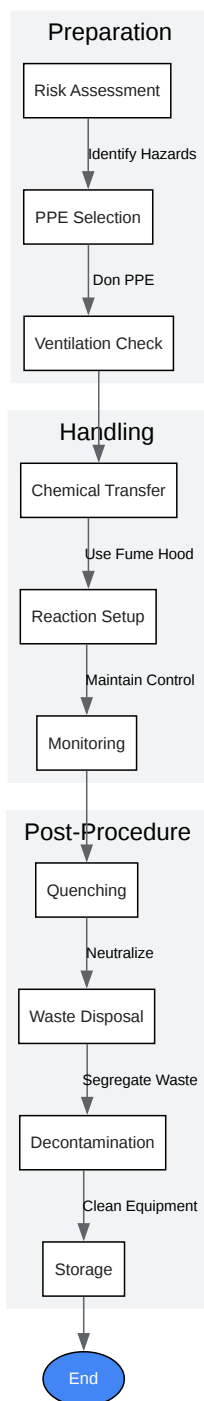
Engineering controls and personal protective equipment (PPE) are critical for preventing exposure.

| Control                  | Specification   |
|--------------------------|---|
| Engineering Controls     | Ensure adequate ventilation, especially in confined areas.[1] Ensure that eyewash stations and safety showers are close to the workstation location.[1]                               |
| Eye/Face Protection      | Goggles (European standard - EN 166).[1]  |
| Hand Protection          | Protective gloves.[1]   |
| Skin and Body Protection | Long-sleeved clothing.[1]   |
| Respiratory Protection   | No protective equipment is needed under normal use conditions.[1] For large-scale or emergency use, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[1] |

## Experimental and Procedural Diagrams

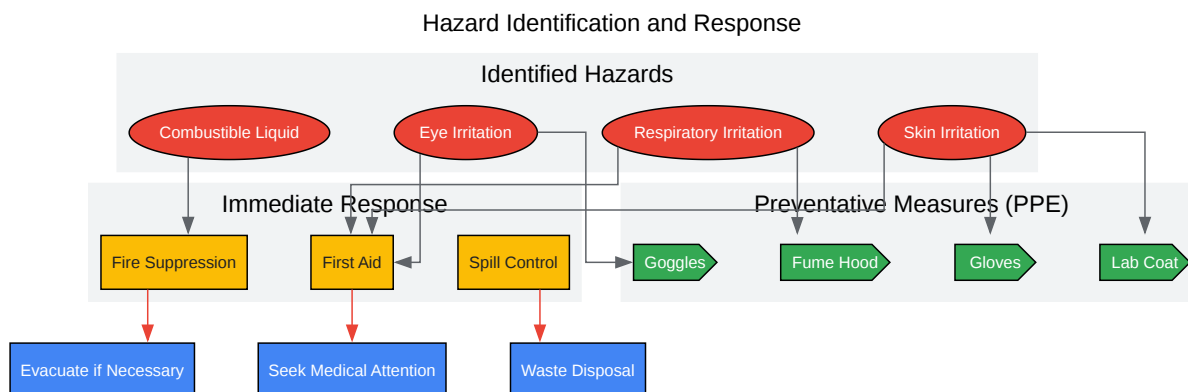
The following diagrams illustrate key workflows and relationships for the safe handling of **2-bromo-p-xylene**.

Safe Handling Workflow for 2-bromo-p-xylene



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Caption: Workflow for the safe handling of **2-bromo-p-xylene**.



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Caption: Hazard identification and corresponding responses.

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